

Application Notes and Protocols for Safe Handling of Diethyl Glutarate

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Compound of Interest

Compound Name: *Diethyl glutarate*

Cat. No.: *B7803786*

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Abstract: This document provides comprehensive guidelines and detailed protocols for the safe handling of **diethyl glutarate** in a laboratory environment. It is intended for researchers, scientists, and drug development professionals to minimize risks and ensure a safe operational workflow. The protocols cover hazard identification, personal protective equipment, storage, handling, spill cleanup, disposal, and emergency first aid procedures.

Introduction

Diethyl glutarate (CAS No. 818-38-2) is a diester of glutaric acid and ethanol, appearing as a clear, colorless liquid.^[1] It is commonly used as a solvent and an intermediate in organic synthesis.^[1] While it is considered to have low toxicity, proper handling procedures are essential to mitigate risks of irritation and ensure laboratory safety.^[1] Some sources classify it as a skin and eye irritant and a potential respiratory irritant.^{[2][3]} This document outlines the necessary precautions and procedures for its safe use.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **diethyl glutarate**.

Property	Value	Reference
CAS Number	818-38-2	[4]
Molecular Formula	C9H16O4	[3][4]
Molecular Weight	188.23 g/mol	[3][5]
Appearance	Colorless Liquid	[4][5]
Boiling Point	236 - 237 °C (456.8 - 458.6 °F)	[4][5]
Flash Point	96 °C (204.8 °F)	[4][5]
Specific Gravity	1.022 g/cm³	[5]
Storage Class	10 - Combustible liquids	[6]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[3]

Experimental Protocols

Before handling **diethyl glutarate**, a thorough risk assessment is mandatory.

- Identify Hazards: **Diethyl glutarate** is a combustible liquid that can cause skin, eye, and respiratory irritation.[2][3]
- Assess Risks: Evaluate the risks associated with the planned experimental scale and procedures. Consider the potential for splashes, vapor inhalation, and spills.
- Implement Controls: Use the information in these protocols to implement engineering controls (fume hood), administrative controls (SOPs), and personal protective equipment (PPE) to minimize risks.
- Review Safety Data Sheet (SDS): Always review the most current SDS for **diethyl glutarate** before use.[4][5][7]

The following PPE must be worn when handling **diethyl glutarate**:

- Eye Protection: Wear chemical safety goggles or glasses with side shields that conform to European Standard EN166 or OSHA's 29 CFR 1910.133 regulations.[4][5]
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, are required.[4] Always inspect gloves for integrity before use and remove them carefully to avoid skin contamination.[4]
- Skin and Body Protection: A laboratory coat or long-sleeved clothing is mandatory to prevent skin contact.[4][5]
- Respiratory Protection: Under normal laboratory use with adequate ventilation (e.g., in a chemical fume hood), respiratory protection is not typically required.[4][5] For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary.[4]

Handling:

- Ensure adequate ventilation. All handling of **diethyl glutarate** should occur in a well-ventilated area, preferably a chemical fume hood.[2][5]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not inhale vapors.[2][5]
- Keep away from heat, sparks, and open flames, as it is a combustible liquid.[2]
- Ground containers during transfer to prevent static discharge.[2]
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed, properly labeled container.[4][5]
- Keep the container in a cool, dry, and well-ventilated place.[5][8]
- Store away from incompatible materials, particularly strong oxidizing agents, acids, and bases.[2][5]

In the event of a spill:

- Evacuate: Evacuate non-essential personnel from the immediate area.[2][9]
- Ventilate: Ensure the area is well-ventilated.[2]
- Contain: Prevent the spill from entering drains or waterways.[2][8]
- Absorb: For small spills, absorb the liquid with an inert, non-combustible material such as sand, earth, or a universal binder.[2][9]
- Collect: Carefully sweep or shovel the absorbed material into a suitable, labeled container for chemical waste disposal.[4][5]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- PPE: All personnel involved in the cleanup must wear the appropriate PPE as described in section 3.2.
- Containerize: Collect all **diethyl glutarate** waste in a clearly labeled, sealed container.
- Classify: Chemical waste generators must determine if the waste is classified as hazardous and consult local, regional, and national regulations for proper classification.[5]
- Segregate: Do not mix **diethyl glutarate** waste with other incompatible waste streams.[8]
- Dispose: Dispose of the waste through a licensed waste disposal contractor or your institution's Environmental Health and Safety (EHS) office.[4][8] Do not dispose of it down the drain.[8]

Emergency First Aid Procedures

Immediate medical attention should be sought if symptoms persist after any exposure.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[2][4][5]

- Skin Contact: Wash the affected skin area immediately and thoroughly with soap and plenty of water for at least 15 minutes.[2][4][5] Remove contaminated clothing.[2]
- Inhalation: Move the affected person to fresh air.[2][4][5] If breathing becomes difficult, seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[2] Clean the mouth with water and then drink plenty of water.[4][5] Seek medical attention.

Workflow and Logic Diagrams

The following diagram illustrates the standard operating procedure workflow for safely handling **diethyl glutarate** in a laboratory setting.

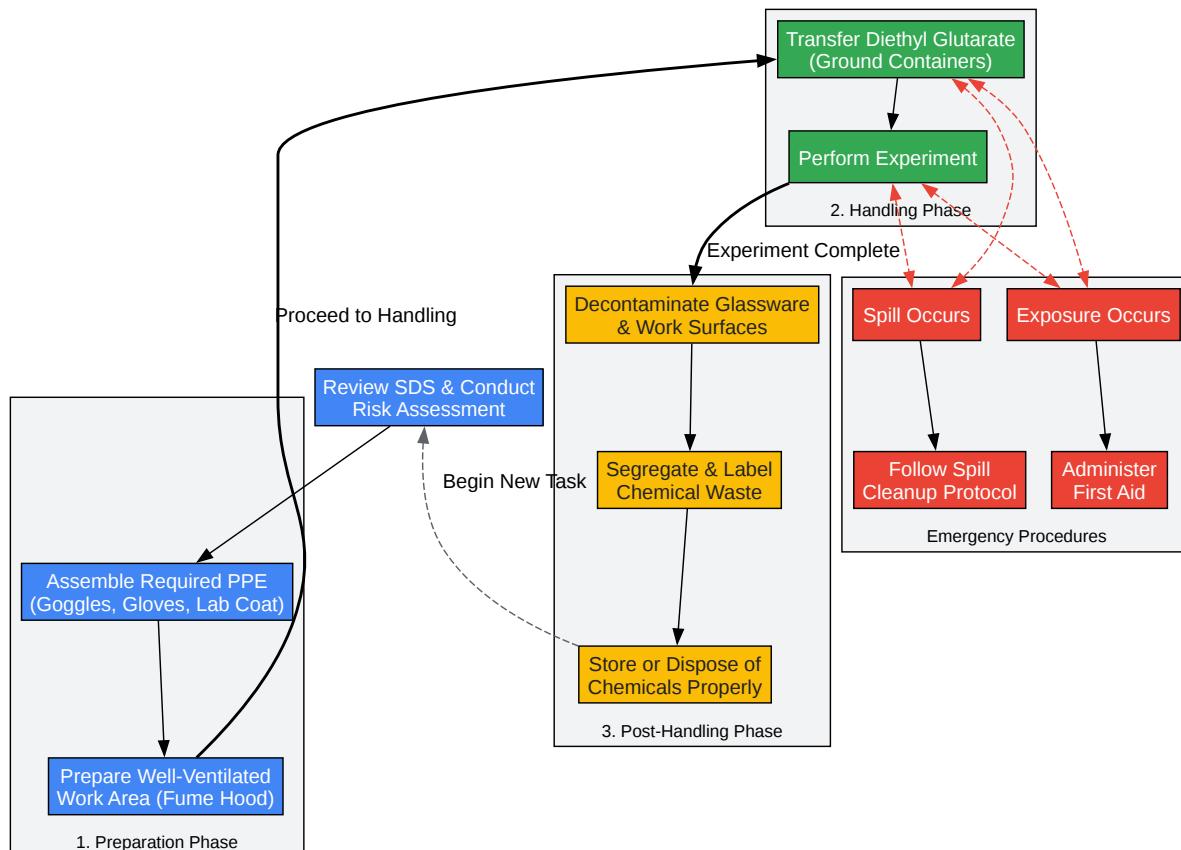
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Diagram 1: Safe Handling Workflow for **Diethyl Glutarate**. Max-Width: 760px.

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